

Potential Biological Activities of Substituted Pyrazol-4-amines: A Technical Guide

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Compound of Interest

Compound Name: 1-(2-fluorobenzyl)-3,5-dimethyl-
1H-pyrazol-4-amine

CAS No.: 895929-68-7

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For Researchers, Scientists, and Drug Development Professionals

Substituted pyrazol-4-amines represent a versatile class of heterocyclic compounds that have garnered significant attention in medicinal chemistry due to their broad spectrum of biological activities. This technical guide provides an in-depth overview of the potential therapeutic applications of these compounds, focusing on their anticancer, antimicrobial, and anti-inflammatory properties. The information presented herein is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals engaged in the discovery and design of novel therapeutic agents.

Anticancer Activity: Kinase Inhibition

A primary area of investigation for substituted pyrazol-4-amines is their potent inhibitory activity against various protein kinases, which are crucial regulators of cell signaling pathways often dysregulated in cancer.

Cyclin-Dependent Kinase (CDK) Inhibition

Substituted pyrazol-4-amines have emerged as promising inhibitors of CDKs, particularly CDK2, which plays a key role in cell cycle progression.[1] Inhibition of CDK2 can lead to cell cycle arrest and apoptosis in cancer cells.

Table 1: In Vitro Activity of N,4-Di(1H-pyrazol-4-yl)pyrimidin-2-amine Derivatives against CDK2[1]

Compound	CDK2 Inhibition (Ki, μ M)	Antiproliferative Activity (GI50, μ M) - Ovarian Cancer Cells
15	0.005	0.127 - 0.560

Note: GI50 represents the concentration causing 50% growth inhibition.

Janus Kinase (JAK) Inhibition

The JAK/STAT signaling pathway is implicated in various cancers and inflammatory diseases. Certain 4-amino-(1H)-pyrazole derivatives have demonstrated potent inhibition of JAK family kinases.

Table 2: In Vitro Inhibitory Activity of 4-Amino-(1H)-pyrazole Derivatives against JAK Kinases[2]

Compound	JAK1 IC50 (nM)	JAK2 IC50 (nM)	JAK3 IC50 (nM)
3f	3.4	2.2	3.5
Ruxolitinib (Control)	97% inhibition at 20 nM	99% inhibition at 20 nM	95% inhibition at 20 nM

Note: IC50 is the half-maximal inhibitory concentration.

Aurora Kinase Inhibition

Aurora kinases are essential for mitotic progression, and their overexpression is common in many cancers. Pyrazol-4-yl ureas, such as AT9283, have been identified as multi-targeted kinase inhibitors with potent activity against Aurora kinases.

Table 3: In Vitro Inhibitory Activity of AT9283 against Various Kinases

Kinase Target	AT9283 IC50 (nM)
Aurora A	~3
Aurora B	~3
JAK2	Data not specified in abstract
Abl (T315I)	Data not specified in abstract

Casein Kinase 1 (CK1) Inhibition

N-(1H-Pyrazol-3-yl)quinazolin-4-amines have been identified as a novel class of inhibitors for Casein Kinase 1 δ/ϵ (CK1 δ/ϵ), which are implicated in neurodegenerative diseases and cancer. [\[3\]](#)

Table 4: Cytotoxic Activity of N-(1H-Pyrazol-3-yl)quinazolin-4-amines[\[3\]](#)

Compound	Cell Line	Cytotoxic Activity
3c	PANC-1 (Pancreatic ductal adenocarcinoma)	Selective cytotoxic activity

Antimicrobial Activity

Several studies have highlighted the potential of substituted pyrazole derivatives, including those with amino functionalities, as effective antimicrobial agents against a range of bacterial and fungal pathogens.

Table 5: Antimicrobial Activity of Selected Pyrazole Derivatives

Compound Class	Organism(s)	Activity	Reference
Pyrazole-4-carbaldehyde derivatives	Staphylococcus aureus, Escherichia coli, Candida albicans	Pronounced effect	[4]
3-Aryl substituted pyrazole-4-carbaldehydes	Pathogenic bacteria	Excellent to good efficacy	[5]
Pyrazoline-1-thiocarboxamides and isonicotinoyl pyrazolines	Gram-positive and Gram-negative bacteria, fungi	Moderate to potent activity	[6]

Anti-inflammatory Activity

Substituted pyrazoles have been investigated for their anti-inflammatory properties, with some derivatives showing significant inhibition of edema in preclinical models.

Table 6: Anti-inflammatory Activity of Trisubstituted Pyrazole Derivatives[7]

Compound Series	Edema Inhibition (%)	Comparison
78a-e	13 - 93	Comparable to celecoxib
79a-e	58 - 93	Comparable to celecoxib

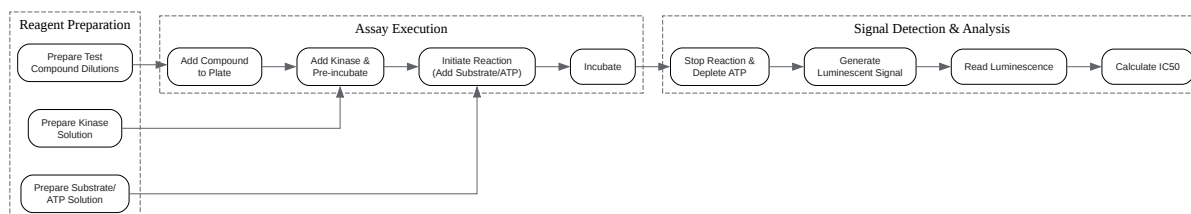
Experimental Protocols

In Vitro Kinase Inhibition Assay (Luminescence-Based)

This protocol outlines a general method for determining the half-maximal inhibitory concentration (IC50) of a test compound against a specific kinase.

- Preparation of Reagents:
 - Prepare a stock solution of the test compound (e.g., substituted pyrazol-4-amine) in a suitable solvent like DMSO.

- Prepare serial dilutions of the test compound in assay buffer.
- Prepare a solution of the target kinase and its specific substrate peptide in the assay buffer.
- Prepare an ATP solution in the assay buffer.
- Assay Procedure:
 - In a 96-well plate, add a small volume (e.g., 5 μ L) of the serially diluted test compound or vehicle control (DMSO) to each well.
 - Add the kinase solution to each well and incubate at room temperature for a defined period (e.g., 10-15 minutes) to allow for inhibitor binding.
 - Initiate the kinase reaction by adding the ATP/substrate mixture to each well.
 - Incubate the plate at a controlled temperature (e.g., 30°C) for a specific duration (e.g., 60 minutes).
- Signal Detection:
 - Stop the kinase reaction and measure the amount of ADP produced using a commercial luminescence-based kit (e.g., ADP-Glo™ Kinase Assay). This typically involves a two-step process:
 1. Add a reagent to stop the kinase reaction and deplete the remaining ATP.
 2. Add a second reagent to convert the generated ADP into ATP, which then drives a luciferase reaction, producing a luminescent signal.
- Data Analysis:
 - Measure the luminescence using a plate reader.
 - Plot the luminescence signal against the logarithm of the inhibitor concentration.
 - Fit the data to a sigmoidal dose-response curve to determine the IC50 value.



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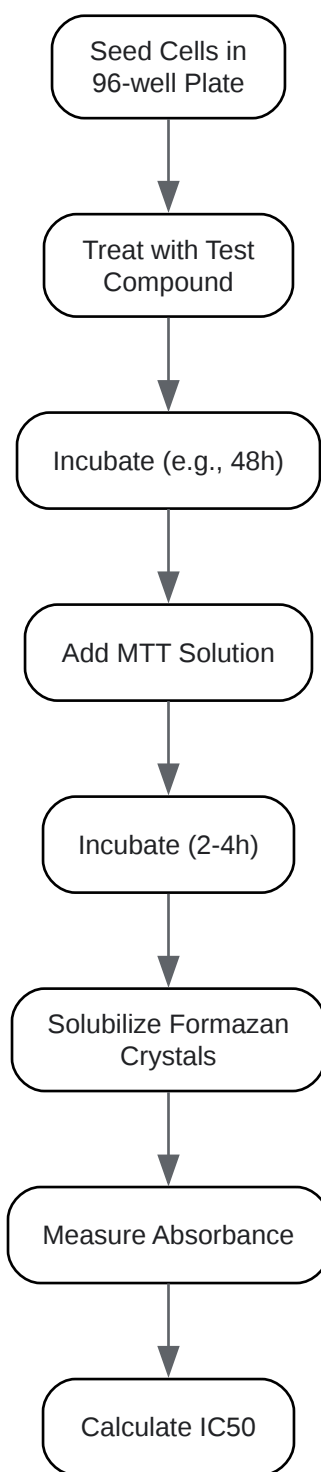
Workflow for In Vitro Kinase Inhibition Assay.

Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity as an indicator of cell viability, proliferation, and cytotoxicity.

- Cell Seeding:
 - Seed cells in a 96-well plate at a predetermined density (e.g., 5,000-10,000 cells/well) and allow them to adhere overnight in a humidified incubator (37°C, 5% CO₂).
- Compound Treatment:
 - Prepare serial dilutions of the test compound in cell culture medium.
 - Remove the old medium from the cells and replace it with the medium containing the test compound at various concentrations. Include a vehicle control (e.g., DMSO) and a positive control for cytotoxicity.
 - Incubate the plate for a specified period (e.g., 24, 48, or 72 hours).

- MTT Incubation:
 - Prepare a stock solution of MTT (e.g., 5 mg/mL in PBS) and dilute it in serum-free medium to a working concentration (e.g., 0.5 mg/mL).
 - Remove the treatment medium and add the MTT working solution to each well.
 - Incubate the plate for 2-4 hours at 37°C, allowing viable cells to reduce the yellow MTT to purple formazan crystals.
- Formazan Solubilization:
 - Carefully remove the MTT solution.
 - Add a solubilizing agent (e.g., DMSO or a solution of SDS in HCl) to each well to dissolve the formazan crystals.
- Data Acquisition:
 - Measure the absorbance of the solution at a specific wavelength (typically between 540 and 590 nm) using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability relative to the vehicle control.
 - Plot the percentage of viability against the logarithm of the compound concentration to determine the IC₅₀ value.



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Experimental Workflow for MTT Cytotoxicity Assay.

Antimicrobial Susceptibility Testing (Broth Microdilution)

This method determines the minimum inhibitory concentration (MIC) of an antimicrobial agent.

- Preparation of Inoculum:
 - Prepare a standardized suspension of the test microorganism in a suitable broth (e.g., Mueller-Hinton Broth) to a specific turbidity (e.g., 0.5 McFarland standard).
- Preparation of Antimicrobial Dilutions:
 - In a 96-well microtiter plate, prepare serial twofold dilutions of the test compound in the broth.
- Inoculation:
 - Inoculate each well with the standardized microbial suspension. Include a positive control (microorganism with no compound) and a negative control (broth only).
- Incubation:
 - Incubate the plate under appropriate conditions (e.g., 35-37°C for 16-20 hours for bacteria).
- Determination of MIC:
 - Visually inspect the wells for turbidity. The MIC is the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

Anti-inflammatory Assay (Carrageenan-Induced Paw Edema)

This in vivo assay is used to evaluate the anti-inflammatory activity of a compound.

- Animal Preparation:

- Use a suitable animal model (e.g., rats or mice) and acclimate them to the laboratory conditions.
- Compound Administration:
 - Administer the test compound orally or intraperitoneally at various doses. A control group receives the vehicle, and a positive control group receives a standard anti-inflammatory drug (e.g., indomethacin).
- Induction of Inflammation:
 - After a set time (e.g., 30-60 minutes) following compound administration, inject a small volume of a carrageenan solution (e.g., 1% in saline) into the sub-plantar region of the right hind paw of each animal to induce localized inflammation and edema.
- Measurement of Paw Edema:
 - Measure the paw volume or thickness using a plethysmometer or calipers at regular intervals (e.g., 1, 2, 3, and 4 hours) after the carrageenan injection.
- Data Analysis:
 - Calculate the percentage of inhibition of edema for each treated group compared to the vehicle control group.

Signaling Pathways

JAK/STAT Signaling Pathway

The JAK/STAT pathway is a critical signaling cascade for numerous cytokines and growth factors. Upon ligand binding to its receptor, associated Janus kinases (JAKs) are activated and phosphorylate the receptor, creating docking sites for Signal Transducer and Activator of Transcription (STAT) proteins. STATs are then phosphorylated by JAKs, dimerize, and translocate to the nucleus to regulate gene expression.

Simplified JAK/STAT Signaling Pathway.

Aurora Kinase Signaling in Mitosis

Aurora kinases, particularly Aurora A and B, are key regulators of mitosis. Aurora A is associated with centrosome maturation and spindle assembly, while Aurora B, as part of the chromosomal passenger complex, ensures correct kinetochore-microtubule attachments and cytokinesis.

Role of Aurora Kinases in Mitosis.

CDK2 in Cell Cycle Regulation

CDK2, in complex with Cyclin E and Cyclin A, is a pivotal regulator of the G1/S transition and S-phase progression. Its activity is essential for the phosphorylation of substrates like the retinoblastoma protein (Rb), leading to the activation of E2F transcription factors and the initiation of DNA replication.

CDK2 Signaling in G1/S Transition.

Casein Kinase 1 (CK1) in Wnt/ β -catenin Signaling

CK1 plays a dual role in the Wnt/ β -catenin pathway. In the absence of a Wnt signal, CK1 α phosphorylates β -catenin, priming it for further phosphorylation by GSK3 β and subsequent degradation. In the presence of Wnt, CK1 δ/ϵ can phosphorylate components of the receptor complex, leading to the stabilization and nuclear translocation of β -catenin.

Dual Role of CK1 in Wnt/ β -catenin Signaling.

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